

Application Notes and Protocols: L-012 Stock Solution Preparation and Working Concentration

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Compound of Interest

Compound Name: L 012

Cat. No.: B1673681

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Introduction

L-012 is a luminol-based chemiluminescent probe widely utilized for the sensitive detection of reactive oxygen species (ROS) and reactive nitrogen species (RNS).[1][2] Its high sensitivity makes it a valuable tool in studying oxidative stress and inflammatory processes, particularly in the context of NADPH oxidase (NOX) activity.[3] These application notes provide detailed protocols for the preparation of L-012 stock solutions and their subsequent dilution to appropriate working concentrations for various experimental applications, including in vitro cell-based assays and in vivo imaging.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for preparing and using L-012 solutions.

Table 1: L-012 Stock Solution Preparation

Parameter	Value	Reference
Solvents	DMSO, Ultrapure Water	[4][1]
Recommended Stock Concentration	10 mM - 200 mM	[4][5][6]
Storage Temperature	-20°C or -80°C (protect from light)	[4][2][7]
Storage Duration	Up to 6 months at -80°C; 1 month at -20°C	[4]

Table 2: L-012 Working Concentration for Various Applications

Application	Working Concentration Range	Reference
In Vitro ROS/RNS Detection (Cell-based assays)	1 - 10 μ M	[4]
In Vitro Cell-Free Systems	4 μ M	[4]
In Vitro Dendritic Cell Stimulation	400 μ M	[3]
In Vivo Imaging (intravenous, intraperitoneal, or subcutaneous)	20 - 25 mg/kg	[4][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM L-012 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of L-012 (sodium salt, M.Wt: 310.67 g/mol) in DMSO.

Materials:

- L-012 sodium salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, weigh out 3.11 mg of L-012 sodium salt.
- Dissolution: Add the weighed L-012 powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Mixing: Vortex the solution until the L-012 powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[9]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protecting microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[4] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4] Always protect the solution from light.^[4]

Protocol 2: Preparation of L-012 Working Solution for In Vitro ROS Detection in a 96-Well Plate Assay

This protocol outlines the dilution of the 10 mM L-012 stock solution to a final working concentration of 10 μ M for a cell-based chemiluminescence assay.

Materials:

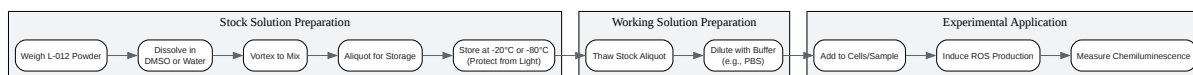
- 10 mM L-012 stock solution in DMSO
- Phosphate-Buffered Saline (PBS) or serum-free cell culture medium

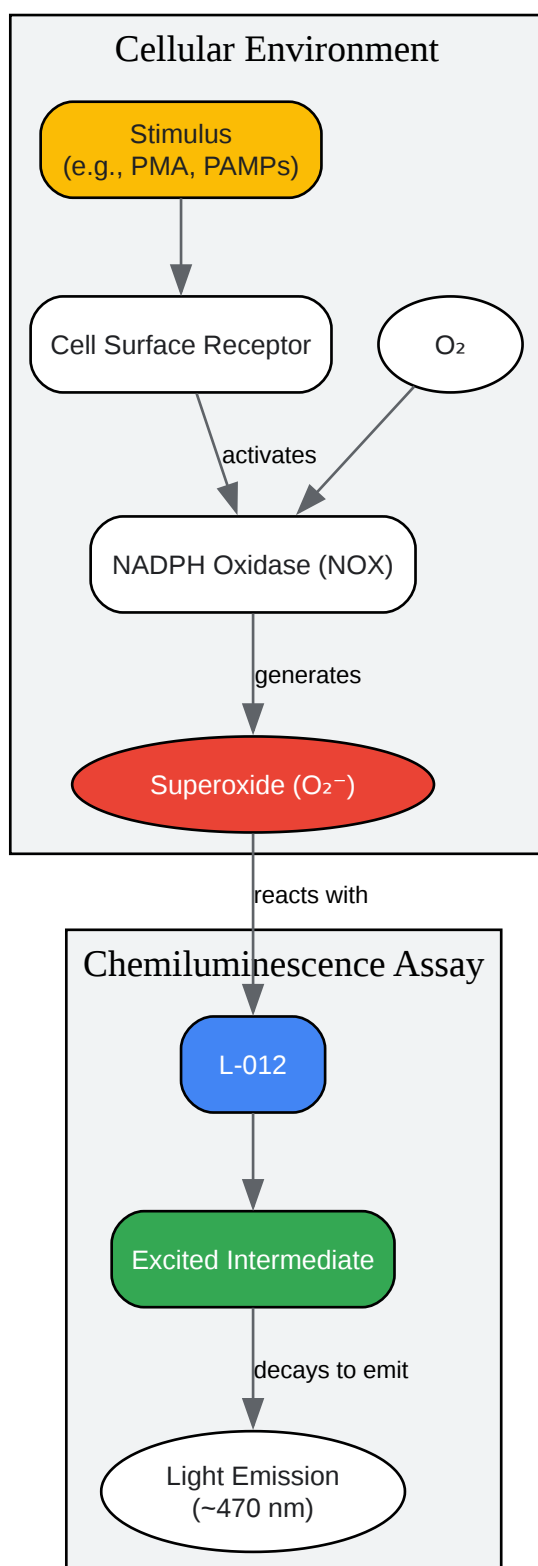
- Cells of interest cultured in a 96-well plate
- Microplate luminometer

Procedure:

- Prepare fresh working solution: The working solution should be prepared immediately before use.[\[4\]](#)
- Dilution: To prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM L-012 stock solution to 999 μ L of PBS or serum-free cell culture medium. Mix gently by pipetting.
- Application to cells: Remove the culture medium from the cells in the 96-well plate and wash with PBS.
- Incubation: Add the 10 μ M L-012 working solution to each well.
- Stimulation and Measurement: Add the stimulus of interest to induce ROS production. Immediately place the plate in a luminometer and measure the chemiluminescent signal over time.

Visualizations





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